

Reducing Tralkoxydim spray drift and off-target effects

Author: BenchChem Technical Support Team. Date: December 2025



Technical Support Center: Tralkoxydim Application

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing spray drift and off-target effects of **Tralkoxydim**.

Troubleshooting Guide

Encountering issues with your **Tralkoxydim** application? This guide will help you identify and resolve common problems.

Problem: Observed damage to non-target plants or adjacent crops after **Tralkoxydim** application.

Step 1: Identify the Symptoms

- Symptom: Yellowing of leaf margins or tips, or yellowing between the leaf veins (interveinal chlorosis) on broadleaf plants.[1] Older and larger leaves are typically affected first.[1]
- Symptom: Stunted growth or yellowing in the treated crop, especially if the crop was stressed or had fewer than two true leaves at the time of application.[2][3]



• Symptom: Rapid browning and death of plants, with initial symptoms like a water-soaked appearance appearing within hours.[4]

Step 2: Investigate Potential Causes

- Spray Drift: The physical movement of spray droplets away from the target area at the time of application.[5][6] This is a primary cause of off-target damage.
- Vapor Drift: The movement of the herbicide as a gas or vapor after the application has occurred.[5][6][7] This is more likely to happen in hot and dry conditions.[7][8]
- Contaminated Equipment: Residue from a previous herbicide application in the sprayer tank can cause unintended injury.
- Incorrect Application: Overlapping spray swaths can lead to double-dosing and crop injury.[2]
 [3]

Step 3: Immediate Corrective Actions

- Document Everything: Record the date, time, weather conditions (wind speed and direction, temperature, humidity), application parameters (nozzle type, pressure, boom height), and take photos of the affected plants.
- Consult the Product Label: Always refer to the tralkoxydim product label for specific instructions and precautions.[9][10]

Step 4: Future Preventative Measures

- Optimize Application Timing: Apply herbicides when weeds are young and actively growing for maximum efficacy.[9][11]
- Adhere to Weather Guidelines: Avoid spraying in high winds (generally above 10 mph), high temperatures, and low humidity.[8][12][13][14] Be aware of temperature inversions, where cool air is trapped near the ground, which can lead to long-distance drift.[4][8]
- Select Appropriate Nozzles: Use low-drift nozzles, such as air-induction or turbo teejet nozzles, which produce coarser droplets that are less prone to drift.[10][15][16][17]



- Manage Spray Pressure: Lowering the spray pressure can increase droplet size and reduce drift.[5][17][18]
- Adjust Boom Height: Keep the boom as low as possible while maintaining uniform coverage to minimize the effect of wind.[14][15][17]
- Utilize Drift-Reducing Adjuvants: Tank-mix adjuvants designed to increase droplet size and reduce the number of driftable fines can be effective.[19][20][21]
- Establish Buffer Zones: Maintain a safe distance between the application area and sensitive non-target areas.[12][14]

Frequently Asked Questions (FAQs)

Application and Efficacy

- Q1: What is the mode of action for Tralkoxydim? Tralkoxydim is a selective, systemic
 herbicide belonging to the cyclohexanedione group (Group A).[2][3] It works by inhibiting the
 acetyl-CoA carboxylase (ACCase) enzyme, which is essential for fatty acid synthesis in
 susceptible grasses.[22][23] This disruption in lipid production leads to the death of the
 targeted grass weeds.[22]
- Q2: What is the optimal timing for Tralkoxydim application? For best results, apply
 Tralkoxydim to actively growing weeds, typically within the first 4-6 weeks after sowing
 when the majority of crop plants have at least 2-3 leaves.[2] Application to weeds that are too
 mature may result in reduced control.[9]

Spray Drift and Off-Target Effects

- Q3: What are the key factors that influence **Tralkoxydim** spray drift? The primary factors include droplet size, wind speed and direction, temperature, humidity, and application equipment setup (nozzle type, pressure, and boom height).[12][24][25]
- Q4: How can I select the right nozzle to minimize drift? Choose low-drift nozzles that produce a coarser droplet spectrum.[8][15] Air-induction (AI) nozzles are highly effective at reducing driftable fines.[16] Refer to the nozzle manufacturer's charts to select a nozzle and



pressure combination that produces the desired droplet size classification (e.g., medium, coarse).[5]

- Q5: What weather conditions are ideal for minimizing **Tralkoxydim** drift? Ideal conditions for spraying are cool and humid with a light, consistent wind (typically 3-7 mph) blowing away from sensitive areas.[8][18][26] Avoid spraying in hot, dry conditions, as this can increase evaporation and the potential for drift.[13][27] Also, avoid spraying during temperature inversions, which often occur in the early morning or evening under calm conditions.[4][8]
- Q6: Can adjuvants help reduce Tralkoxydim spray drift? Yes, certain adjuvants, known as
 drift control agents, can increase the viscosity of the spray solution, leading to larger, heavier
 droplets that are less likely to drift.[19][20][21] Always check for compatibility with
 Tralkoxydim and follow the label instructions.
- Q7: What are the typical symptoms of **Tralkoxydim** off-target injury in sensitive broadleaf crops? Symptoms in non-target broadleaf plants often include yellowing of the leaf margins or tips and interveinal chlorosis (yellowing between the veins).[1]

Data on Drift Reduction Strategies

The following tables summarize quantitative data on the effectiveness of various drift reduction technologies.

Table 1: Effect of Nozzle Type on the Percentage of Driftable Fines (<150 μm)



Nozzle Type	Percentage of Driftable Fines	
Air Induction (A.I.) Turbo TeeJet	< 1-2%	
A.I. Flat Fan	2-5%	
Turbo TeeJet	5-10%	
80-degree Flat Fan	10-15%	
DG Drift Guard Flat Fan	15-20%	
Turbo Tee Twin	20-25%	
XR Flat Fan	> 25%	
Cone Jet	> 30%	

Data adapted from LSU AgCenter research.[16]

Table 2: Influence of Spray Pressure on Droplet Size and Drift Potential

Nozzle Type	Pressure (psi)	Droplet Size Classification	Drift Potential
Standard Flat Fan	15	Coarse	Low
Standard Flat Fan	40	Medium	Medium
Standard Flat Fan	60	Fine	High
Turbo TeeJet	15	Very Coarse	Very Low
Turbo TeeJet	90	Medium	Medium

General principles derived from multiple sources.[5][18][28]

Experimental Protocols

Protocol 1: Wind Tunnel Analysis of Spray Droplet Size Distribution

Troubleshooting & Optimization





This protocol outlines a laboratory-based method for evaluating the droplet size spectrum of a spray solution, which is a key indicator of drift potential.

Objective: To quantify the droplet size distribution of a **Tralkoxydim** spray solution with and without a drift-reducing adjuvant using a wind tunnel and laser diffraction instrument.

Materials:

- Low-speed wind tunnel
- Laser diffraction instrument (e.g., Malvern Spraytec)
- Spray nozzle to be tested
- Pressurized spray system
- Tralkoxydim solution (prepared according to label recommendations)
- Drift-reducing adjuvant
- Deionized water

Methodology:

- System Setup: a. Install the selected spray nozzle in the wind tunnel, ensuring it is centered in the airflow. b. Position the laser diffraction instrument to measure the spray plume at a set distance from the nozzle. c. Calibrate the laser diffraction instrument according to the manufacturer's instructions.
- Prepare Spray Solutions: a. Prepare a tank mix of Tralkoxydim in deionized water at the
 desired concentration. b. Prepare a second tank mix with Tralkoxydim and the drift-reducing
 adjuvant at the recommended rates.
- Data Acquisition: a. Set the wind tunnel to a constant air speed that simulates typical field conditions (e.g., 10 mph). b. Pressurize the spray system to the desired operating pressure.
 c. Initiate spraying of the Tralkoxydim-only solution and begin data acquisition with the laser diffraction instrument. d. Record data for a minimum of 60 seconds to ensure a stable








reading. e. Repeat the measurement at least three times. f. Thoroughly clean the spray system. g. Repeat steps 3c-3e with the **Tralkoxydim** and adjuvant solution.

Data Analysis: a. Analyze the laser diffraction data to determine the Volume Median
Diameter (VMD or Dv50), the percentage of the spray volume comprised of droplets smaller
than 150 µm (a common threshold for driftable fines), and other relevant droplet size
parameters. b. Statistically compare the droplet size distributions of the two spray solutions.

This method is based on standardized procedures for laboratory measurement of spray drift. [29]

Visualizations





Fatty Acid Synthesis


Lipid Production for Cell Membranes



Click to download full resolution via product page

Caption: Mode of action of **Tralkoxydim** in susceptible grass weeds.





Click to download full resolution via product page

Caption: Decision workflow for minimizing spray drift.



Caption: Key factors influencing herbicide spray drift.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Herbicide Mode of Action and Injury Symptoms [cof.orst.edu]
- 2. 4farmers.com.au [4farmers.com.au]
- 3. apparentag.com.au [apparentag.com.au]
- 4. open.alberta.ca [open.alberta.ca]
- 5. Environmental Farm Plan Nova Scotia Federation of Agriculture [nsfa-fane.ca]
- 6. 5 Things to Know to Avoid Herbicide Drift | CropWatch | Nebraska [cropwatch.unl.edu]
- 7. Minimize effects of volatility & spray drift when applying herbicides | Corteva Agriscience™
 [corteva.com]
- 8. Avoiding herbicide drift [extension.umn.edu]
- 9. 10 Tips for Effective Herbicide Applications | Corteva Agriscience [corteva.com]
- 10. no-tillfarmer.com [no-tillfarmer.com]
- 11. grassplusinc.com [grassplusinc.com]
- 12. cropaia.com [cropaia.com]
- 13. brewerint.com [brewerint.com]
- 14. 10 Ways to Reduce Spray Drift ProAg [proag.com]
- 15. nsfa-fane.ca [nsfa-fane.ca]
- 16. Isuagcenter.com [Isuagcenter.com]
- 17. farmprogress.com [farmprogress.com]
- 18. Suspect pesticide drift? What to do and how to prevent it from occurring [blog-crop-news.extension.umn.edu]
- 19. fbn.com [fbn.com]







- 20. Adjuvants to improve spray performance and coverage | Agronomy [chsagronomy.com]
- 21. Choosing The Right Adjuvant For Your Farm [nutrienagsolutions.ca]
- 22. youtube.com [youtube.com]
- 23. Tralkoxydim (Ref: PP 604) [sitem.herts.ac.uk]
- 24. How to Stop Drift [extension.sdstate.edu]
- 25. DSpace [dr.lib.iastate.edu]
- 26. fas.scot [fas.scot]
- 27. PI232/PI232: Managing Pesticide Drift [edis.ifas.ufl.edu]
- 28. Spray Application Technology: Selecting Spray Nozzles with Drift-Reducing Technology | NDSU Agriculture [ndsu.edu]
- 29. apvma.gov.au [apvma.gov.au]
- To cite this document: BenchChem. [Reducing Tralkoxydim spray drift and off-target effects].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8805380#reducing-tralkoxydim-spray-drift-and-off-target-effects]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com